

Application Note: Quantification of Lewisite 2 Metabolite in Urine by LC-MS/MS

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Compound of Interest

Compound Name: *Lewisite 2*
CAS No.: 40334-69-8
Cat. No.: B15723159

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Introduction

Lewisite is a potent chemical warfare agent, existing in several forms, primarily Lewisite 1 (L-1, dichloro(2-chlorovinyl)arsine), **Lewisite 2** (L-2, bis(2-chlorovinyl)chloroarsine), and Lewisite 3 (L-3, tris(2-chlorovinyl)arsine).[1] Upon exposure, Lewisite is metabolized in the body, and its metabolites are excreted in urine. The detection of these specific metabolites serves as a definitive biomarker for confirming exposure.[2]

The primary metabolites of L-1 are 2-chlorovinylarsonous acid (CVAA) and its oxidized form, 2-chlorovinylarsonic acid (CVAOA).[3][4][5] A minor but important metabolite, particularly for identifying exposure to L-2, is bis-(2-chlorovinyl)arsinic acid (BCVAOA).[6][7] This application note details a robust and high-throughput liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of Lewisite metabolites in human urine. The protocol focuses on a method that oxidizes the trivalent arsenic metabolite (CVAA) to its more stable pentavalent form (CVAOA) to measure total L-1 exposure, while also allowing for the qualitative assessment of the L-2 metabolite, BCVAOA.[6][7][8]

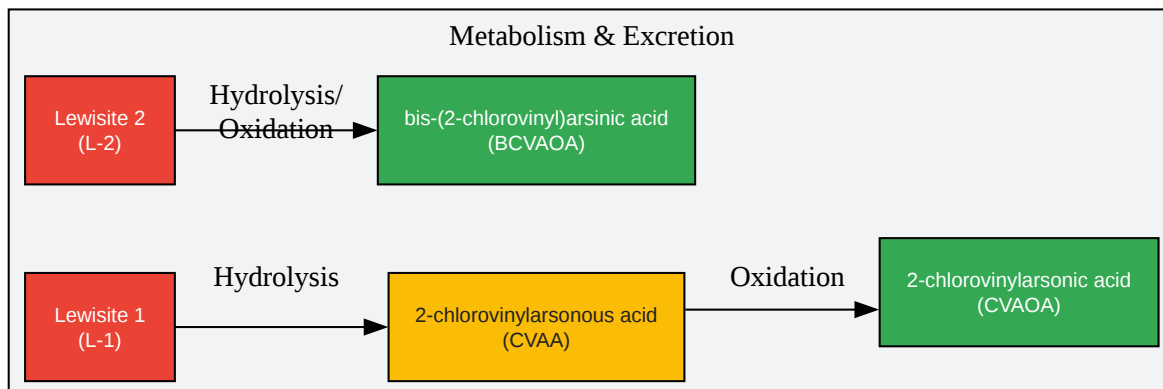
Principle of the Method

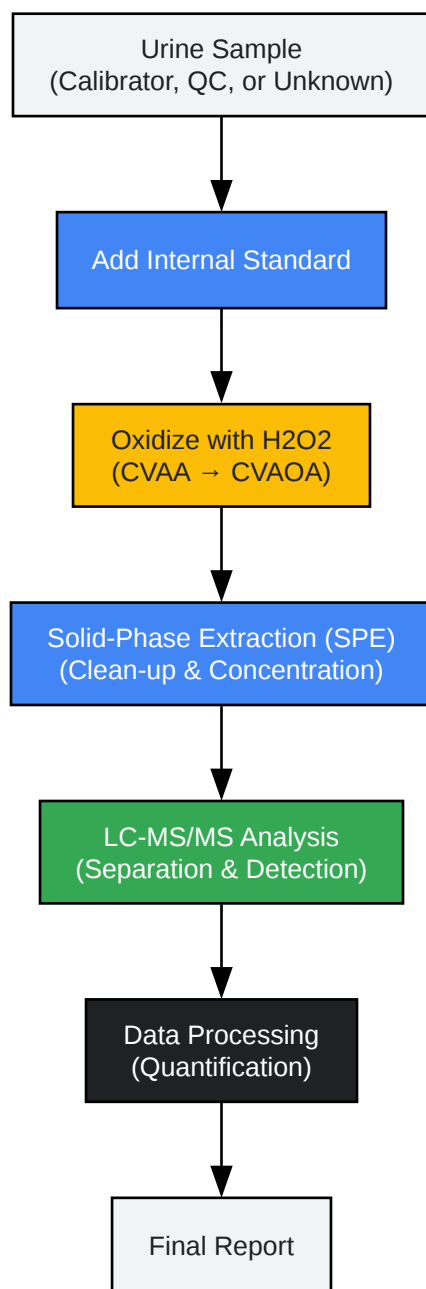
This method provides a sensitive and selective approach for the determination of Lewisite exposure by analyzing its urinary metabolites. The overall workflow involves three key stages:

- **Sample Preparation:** Urine samples are treated with hydrogen peroxide to oxidize the less stable CVAA to the more stable CVAOA. This allows for the quantification of total L-1 metabolites as a single analyte.^{[6][7][8]} This is followed by a solid-phase extraction (SPE) step to clean up the sample and concentrate the analytes.
- **Chromatographic Separation:** The extracted analytes are separated using reversed-phase liquid chromatography (LC).
- **Mass Spectrometric Detection:** The separated metabolites are detected and quantified using tandem mass spectrometry (MS/MS) with isotope dilution for enhanced accuracy.^{[6][7]} The mass spectrometer is operated in the positive electrospray ionization (ESI+) mode, monitoring specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for definitive identification and quantification.

Metabolic Pathway of Lewisite

Lewisite 1 and **Lewisite 2** undergo hydrolysis and oxidation in the body to form their respective urinary metabolites.





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